Technical Support Center: Stability of 5-Isopropylmorpholin-3-one

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Compound of Interest

Compound Name:	*5-Isopropylmorpholin-3-one*
CAS No.:	*127958-60-5*
Cat. No.:	*B187070*

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Welcome to the technical support center for **5-Isopropylmorpholin-3-one**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical guidance and troubleshooting for experiments involving this compound. Here, we synthesize our expertise to explain the causality behind experimental choices and provide self-validating protocols to ensure the integrity of your results.

Frequently Asked Questions (FAQs)

Here are some of the most common questions we receive regarding the stability of **5-Isopropylmorpholin-3-one**.

Q1: What is **5-Isopropylmorpholin-3-one** and what are its potential applications?

5-Isopropylmorpholin-3-one is a morpholine derivative. Morpholine and its derivatives are versatile building blocks in organic synthesis and have been investigated for a range of biological activities, including as anticancer, antimicrobial, and anti-inflammatory agents. The stability of such compounds is a critical parameter in drug discovery and development, impacting storage, formulation, and in-vivo efficacy.

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Q2: What are the primary predicted degradation pathways for **5-Isopropylmorpholin-3-one**?

Based on the chemical structure, which contains a lactam (a cyclic amide) and a tertiary amine within the morpholine ring, the primary degradation pathways for **5-Isopropylmorpholin-3-one** are predicted to be hydrolysis and oxidation.

- Hydrolysis: The lactam ring is susceptible to hydrolysis, which would involve the cleavage of the amide bond. This reaction is often catalyzed by acidic or basic conditions, leading to the formation of a corresponding amino acid derivative. Studies on other lactam-containing molecules, such as β-lactam antibiotics, have shown that the rate of hydrolysis is highly dependent on pH.

- Oxidation: The tertiary amine in the morpholine ring can be susceptible to oxidation. Additionally, the carbon atoms adjacent to the ether oxygen and the nitrogen atom could be sites of oxidative degradation.

Q3: Which solvents are recommended for storing and handling **5-Isopropylmorpholin-3-one**?

For short-term storage and experimental use, aprotic solvents such as acetonitrile, tetrahydrofuran (THF), or dichloromethane are generally preferred to minimize the risk of hydrolysis. For long-term storage, it is advisable to store the compound as a dry solid at low temperatures (-20°C or -80°C). If a stock solution is required, using an anhydrous aprotic solvent is recommended. The use of protic solvents like water, methanol, or ethanol should be approached with caution, especially if the solution is to be stored for an extended period or at elevated temperatures.

Q4: How does pH affect the stability of **5-Isopropylmorpholin-3-one**?

The stability of the lactam ring in **5-Isopropylmorpholin-3-one** is expected to be significantly influenced by pH. Generally, lactams are most stable in a neutral to slightly acidic pH range (around pH 4-6). Under strongly acidic or alkaline conditions, the rate of hydrolysis is likely to increase. It is crucial to buffer any aqueous solutions to maintain a stable pH during experiments.

Q5: Is **5-Isopropylmorpholin-3-one** sensitive to light?

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Photostability is a compound-specific property. To determine the photosensitivity of **5-Isopropylmorpholin-3-one**, a photostability study should be conducted according to ICH Q1B guidelines. This involves exposing the compound to a defined amount of UV and visible light and assessing the extent of degradation. If the compound shows significant degradation, it should be protected from light during storage and handling.

Troubleshooting Guide for Stability Studies

This section provides guidance on how to design and troubleshoot stability studies for **5-Isopropylmorpholin-3-one**.

Issue 1: Inconsistent results in biological assays.

Possible Cause: Degradation of **5-Isopropylmorpholin-3-one** in the assay medium.

Troubleshooting Steps:

- Assess Stability in Assay Buffer: Before conducting extensive biological experiments, perform a preliminary stability study of the compound in your specific cell culture medium or assay buffer.
    - Protocol:
        1. Prepare a solution of **5-Isopropylmorpholin-3-one** in the assay buffer at the final working concentration.
        2. Incubate the solution under the same conditions as your assay (e.g., 37°C, 5% CO2).
        3. Take aliquots at different time points (e.g., 0, 2, 4, 8, 24 hours).
        4. Analyze the concentration of the parent compound at each time point using a suitable analytical method like HPLC-UV or LC-MS.
- Adjust Experimental Conditions: If degradation is observed, consider the following adjustments:
    - Reduce Incubation Time: Minimize the time the compound is in the aqueous buffer before analysis.

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- Prepare Fresh Solutions: Always prepare fresh solutions of the compound immediately before use.
- Optimize pH: If possible, adjust the pH of the assay buffer to a range where the compound is more stable (ideally between pH 4 and 6), ensuring this does not affect the biological system.

Issue 2: Appearance of unknown peaks in chromatograms during analysis.

Possible Cause: Formation of degradation products.

Troubleshooting Steps:

- Perform Forced Degradation Studies: To identify potential degradation products, conduct forced degradation studies under various stress conditions. This will help in developing a stability-indicating analytical method.
  - Conditions for Forced Degradation:
    - Acidic Hydrolysis: 0.1 M HCl at room temperature and elevated temperature (e.g., 60°C).
    - Basic Hydrolysis: 0.1 M NaOH at room temperature.
    - Oxidative Degradation: 3% H_2O_2 at room temperature.
    - Thermal Degradation: Expose the solid compound and a solution to heat (e.g., 60°C).
    - Photodegradation: Expose the compound to light according to ICH Q1B guidelines.
- Characterize Degradants: Analyze the stressed samples by LC-MS to determine the mass of the degradation products. This information can help in elucidating their structures and understanding the degradation pathway.

Experimental Protocols

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Protocol 1: General Procedure for a Solution Stability Study

This protocol outlines a general method for assessing the stability of **5-Isopropylmorpholin-3-one** in a specific solvent.

- Preparation of Stock Solution: Accurately weigh a known amount of **5-Isopropylmorpholin-3-one** and dissolve it in the chosen solvent to make a stock solution of known concentration (e.g., 1 mg/mL).
- Preparation of Stability Samples: Dilute the stock solution with the test solvents (e.g., water, PBS, acetonitrile, DMSO) to a final concentration suitable for analysis (e.g., 10 µg/mL).
- Storage Conditions: Store the samples under different conditions:
  - Refrigerated (2-8°C)
  - Room temperature (20-25°C)
  - Elevated temperature (e.g., 40°C)
- Time Points: Analyze the samples at predetermined time intervals (e.g., 0, 24, 48, 72 hours, and 1 week).
- Analysis: Quantify the remaining concentration of **5-Isopropylmorpholin-3-one** using a validated stability-indicating HPLC or LC-MS method.

Protocol 2: Development of a Stability-Indicating HPLC Method

A stability-indicating method is crucial to separate the active pharmaceutical ingredient (API) from its degradation products.

- Column Selection: A C18 reversed-phase column is a good starting point.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol) is typically effective.

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- Detection: UV detection at a wavelength where **5-Isopropylmorpholin-3-one** has maximum absorbance. If the compound lacks a strong chromophore, a mass spectrometer (MS) detector is necessary.
- Method Validation: The method should be validated according to ICH Q2(R1) guidelines, including specificity (using samples from forced degradation studies), linearity, accuracy, precision, and robustness.

Data Presentation

The results of a stability study can be summarized in a table to easily compare the stability of **5-Isopropylmorpholin-3-one** under different conditions.

Table 1: Example of Stability Data for **5-Isopropylmorpholin-3-one** (% Remaining)

Storage Condition	Solvent	0 hr	24 hr	48 hr	72 hr	1 week
2-8°C	Acetonitrile	100	99.8	99.5	99.2	98.5
2-8°C	PBS (pH 7.4)	100	95.2	90.1	85.3	70.6
25°C	Acetonitrile	100	99.5	99.0	98.4	97.0
25°C	PBS (pH 7.4)	100	88.3	78.5	69.1	45.2
40°C	Acetonitrile	100	98.0	96.1	94.2	88.9
40°C	PBS (pH 7.4)	100	75.4	56.9	40.7	15.3

Note: The data in this table is hypothetical and for illustrative purposes only.

Visualizations

Predicted Degradation Pathway

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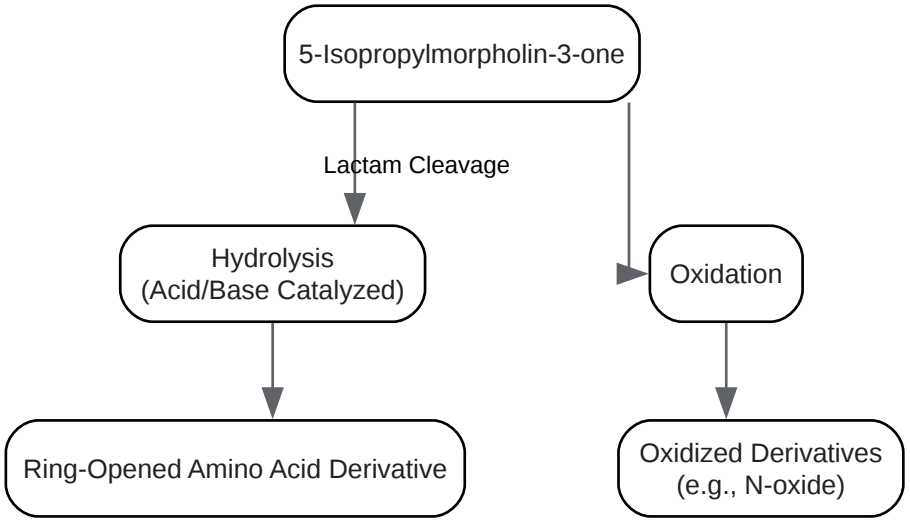

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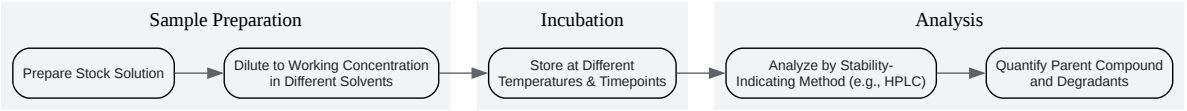
Caption: Predicted degradation pathways for **5-Isopropylmorpholin-3-one**.

Experimental Workflow for Stability Study



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Caption: General workflow for a solution stability study.

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